

# Bismuth hydroxide solubility in aqueous solutions

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## Compound of Interest

Compound Name: *Bismuth hydroxide*

Cat. No.: *B076595*

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An In-depth Technical Guide to the Solubility of **Bismuth Hydroxide** in Aqueous Solutions

Audience: Researchers, scientists, and drug development professionals.

## Executive Summary

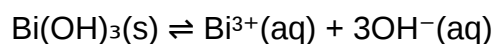
**Bismuth hydroxide** ( $\text{Bi}(\text{OH})_3$ ) is an inorganic compound of significant interest in various fields, including materials science and medicine, where it often serves as a precursor for other bismuth-containing active pharmaceutical ingredients.[1][2] Its efficacy and behavior in biological and chemical systems are fundamentally governed by its solubility characteristics in aqueous media. **Bismuth hydroxide** is generally characterized by its low solubility in water, a property that is highly dependent on the pH, temperature, and presence of complexing agents in the solution.[3][4] This guide provides a comprehensive technical overview of the solubility of **bismuth hydroxide**, presenting quantitative data, detailing experimental protocols for its determination, and outlining the key factors that influence its dissolution.

## Quantitative Solubility Data

The solubility of **bismuth hydroxide** is most accurately described by its solubility product constant ( $K_{sp}$ ), which represents the equilibrium between the solid compound and its constituent ions in a saturated solution.

## Solubility Product Constant ( $K_{sp}$ )

The dissolution equilibrium for **bismuth hydroxide** in water is given by:



The Ksp is a critical value for predicting its solubility under various conditions.

Parameter	Value	Temperature (°C)	Reference
pKsp	31.5	20	[5]
Ksp	$3.16 \times 10^{-32}$	20	Calculated from pKsp

Note: Some sources may refer to bismuthyl hydroxide (BiOOH), which has a different Ksp value ( $4 \times 10^{-10}$ ). It is crucial to distinguish between these species.[6]

## Molar Solubility in Water

From the Ksp, the molar solubility (S) of Bi(OH)<sub>3</sub> in pure water can be calculated. The relationship is  $\text{Ksp} = [\text{Bi}^{3+}][\text{OH}^{-}]^3 = (\text{S})(3\text{S})^3 = 27\text{S}^4$ .

Parameter	Value (mol/L)	Temperature (°C)	Conditions
Molar Solubility (Calculated)	$1.85 \times 10^{-9}$	20	Pure Water

This calculated value confirms that **bismuth hydroxide** is practically insoluble in water under neutral conditions.[3][7]

## Influence of pH on Solubility

The solubility of bismuth(III) is strongly dependent on pH. **Bismuth hydroxide** is soluble in acidic solutions but does not dissolve in excess ammonia or sodium hydroxide, indicating it is not amphoteric.[4][8]

pH Range	Solubility Behavior	Predominant Species & Reactions
Strongly Acidic (pH < 2)	High Solubility	In strongly acidic solutions, the bismuth(III) ion is hydrated, forming species like $[\text{Bi}(\text{H}_2\text{O})_8]^{3+}$ . <sup>[9][10]</sup> The hydroxide ions from $\text{Bi}(\text{OH})_3$ are neutralized by $\text{H}^+$ , shifting the equilibrium towards dissolution: $\text{Bi}(\text{OH})_3 + 3\text{H}^+ \rightarrow \text{Bi}^{3+} + 3\text{H}_2\text{O}$ .
Weakly Acidic to Neutral	Very Low Solubility / Precipitation	Hydrolysis occurs readily, leading to the formation of various complexes and ultimately precipitation. <sup>[9][10][11]</sup> In the presence of certain anions like chloride or nitrate, bismuthyl salts (e.g., $\text{BiOCl}$ ) can precipitate at very low pH values, near 0. <sup>[12]</sup>
Alkaline (pH > 7)	Very Low Solubility	$\text{Bi}(\text{OH})_3$ precipitates and remains stable. In the absence of interfering anions, precipitation begins at a relatively high pH of approximately 10. <sup>[12]</sup>

Studies involving organic matter have shown a solubility minimum in the pH range of 2–3.5.<sup>[10]</sup>

## Factors Affecting Solubility

Several factors can significantly alter the solubility equilibrium of **bismuth hydroxide**.

### pH

As detailed in the table above, pH is the most critical factor. The addition of acid consumes hydroxide ions, pulling the dissolution equilibrium to the right and increasing solubility, per Le Châtelier's principle.

## Common Ion Effect

The common ion effect predicts a decrease in the solubility of a sparingly soluble salt when a solution already containing one of the ions from the salt is added.[\[13\]](#)[\[14\]](#)

- Addition of a Base (e.g., NaOH): Increasing the concentration of the common ion  $\text{OH}^-$  will shift the equilibrium  $\text{Bi}(\text{OH})_3 \rightleftharpoons \text{Bi}^{3+} + 3\text{OH}^-$  to the left, causing precipitation and reducing the molar solubility of **bismuth hydroxide**.[\[13\]](#)[\[15\]](#)
- Addition of a Soluble Bismuth Salt (e.g.,  $\text{Bi}(\text{NO}_3)_3$ ): Increasing the concentration of the common ion  $\text{Bi}^{3+}$  will also shift the equilibrium to the left, suppressing the dissolution of  $\text{Bi}(\text{OH})_3$ .

## Complex Formation

The solubility of **bismuth hydroxide** can be substantially increased through the formation of soluble complexes.

- Hydroxide Complexes: In aqueous solutions, bismuth(III) can form various monomeric and polymeric hydrolyzed species, such as  $[\text{Bi}(\text{OH})_m(\text{H}_2\text{O})_n]^{3-m}$  and  $[\text{Bi}_p(\text{OH})_m(\text{H}_2\text{O})_n]^{3p-m}$ .[\[11\]](#) The hexameric complex,  $\text{Bi}_6\text{O}_4(\text{OH})_4^{6+}$ , is a notable species formed as pH increases from strongly acidic conditions.[\[9\]](#)[\[10\]](#)
- Chelating Agents: Organic molecules can act as chelating agents, forming stable, soluble complexes with  $\text{Bi}^{3+}$  ions. This chelation prevents uncontrolled precipitation.[\[1\]](#) For example, citric acid and tartaric acid are used in solution chemistry routes to prepare bismuth compounds by forming stable complexes that moderate hydrolysis.[\[1\]](#)[\[16\]](#) Bismuth(III) forms exceptionally strong complexes with natural organic matter, which can enhance its solubility.[\[9\]](#)[\[10\]](#)

## Temperature

While extensive quantitative data is not available in the cited literature, general principles suggest that solubility may be influenced by temperature. For related compounds like bismuth oxychloride ( $\text{BiOCl}$ ), solubility has been shown to increase with temperature.<sup>[17]</sup> For **bismuth hydroxide** itself, temperature plays a role in the crystallinity and stability of the precipitate. Aging the precipitated suspension at temperatures below  $90^{\circ}\text{C}$  can enhance crystallinity, whereas higher temperatures can cause dehydration, leading to the formation of bismuth(III) oxide ( $\text{Bi}_2\text{O}_3$ ).<sup>[1]</sup>

## Experimental Protocols for Solubility Determination

The following section describes a generalized methodology for the experimental determination of **bismuth hydroxide** solubility, based on the equilibrium method.

### Protocol: Equilibrium Solubility Measurement

#### 1. Synthesis of **Bismuth Hydroxide**:

- Prepare a solution of a soluble bismuth(III) salt, such as bismuth(III) nitrate pentahydrate ( $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ ), in dilute nitric acid to prevent premature hydrolysis.<sup>[1]</sup>
- Induce precipitation by slowly adding a base, such as sodium hydroxide ( $\text{NaOH}$ ) or aqueous ammonia ( $\text{NH}_3 \cdot \text{H}_2\text{O}$ ), while stirring until the desired pH for precipitation is reached.<sup>[1]</sup> The general reaction is:  $\text{Bi}(\text{NO}_3)_3(\text{aq}) + 3\text{NaOH}(\text{aq}) \rightarrow \text{Bi}(\text{OH})_3(\text{s}) + 3\text{NaNO}_3(\text{aq})$ .<sup>[1]</sup>
- Wash the resulting white precipitate repeatedly with deionized water to remove residual ions, followed by filtration.

#### 2. Preparation of Saturated Solution:

- Add an excess of the synthesized  $\text{Bi}(\text{OH})_3$  solid to the desired aqueous medium (e.g., deionized water, buffer solution of a specific pH).
- Agitate the suspension at a constant, controlled temperature for a sufficient period to ensure equilibrium is reached. A period of 30 minutes has been used in some studies, but longer times (e.g., 24-48 hours) may be necessary.<sup>[18]</sup>

#### 3. Phase Separation:

- Separate the solid and liquid phases. This can be achieved by centrifuging the suspension and then filtering the supernatant through a fine-pore filter (e.g.,  $0.45\ \mu\text{m}$  or smaller) to remove any colloidal particles.

#### 4. Analysis of Dissolved Bismuth Concentration:

- Accurately determine the concentration of  $\text{Bi}^{3+}$  in the clear filtrate. Several analytical methods are suitable:
- Chelatometric Titration: Titrate the sample with a standardized solution of ethylenediaminetetraacetic acid (EDTA). The endpoint can be detected potentiometrically or with a metal indicator like xylene orange. Ascorbic acid can be added to reduce interference from traces of iron.<sup>[19]</sup>
- Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) or Mass Spectrometry (ICP-MS): These highly sensitive techniques are ideal for accurately measuring low concentrations of dissolved bismuth.

#### 5. Calculation:

- From the measured concentration of  $\text{Bi}^{3+}$ , calculate the molar solubility (S). If the experiment was conducted in pure water, the  $K_{sp}$  can also be calculated using the relationship  $K_{sp} = 27S^4$ .

// Diagram settings graph [bgcolor="transparent", size="10,5!", ratio=fill]; node [color="#5F6368", penwidth=1.5]; edge [color="#4285F4", penwidth=1.5]; } dot Caption: Experimental workflow for determining the solubility of **bismuth hydroxide**.

## Logical Relationships in Bismuth Hydroxide Dissolution

The dissolution of  $\text{Bi}(\text{OH})_3$  is a dynamic equilibrium that is influenced by several chemical factors. The diagram below illustrates how different species in the solution can shift this equilibrium.

```
// Main Equilibrium BiOH3_solid [label="Bi(OH)3 (solid)", shape=box, fillcolor="#FBBC05", fontcolor="#202124"]; Bi_ions [label="Bi3+(aq) + 3OH-(aq)", shape=box, fillcolor="#FFFFFF", fontcolor="#202124"]; BiOH3_solid -> Bi_ions [dir=both, color="#4285F4", label="Ksp", fontcolor="#4285F4"];
```

```
// Factors shifting equilibrium H_ion [label="H+ (Acid)", shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF"]; OH_ion [label="OH- (Base)", shape=ellipse, fillcolor="#34A853",
```

```
fontcolor="#FFFFFF"]; Complex_agent [label="Complexing\nAgent (L)", shape=ellipse,
fillcolor="#4285F4", fontcolor="#FFFFFF"];

// Products of shifts H2O [label="3H2O", shape=box, style=rounded, fillcolor="#F1F3F4",
fontcolor="#202124"]; BiL_complex [label="[Bi(L)n]3+ (Soluble Complex)", shape=box,
style=rounded, fillcolor="#F1F3F4", fontcolor="#202124"];

// Arrows showing influence H_ion -> Bi_ions [label=" Consumes OH-\n(Shifts Right →)",
color="#EA4335", style=dashed, fontcolor="#EA4335"]; Bi_ions -> H2O [label="",
color="#EA4335", style=dashed];

Bi_ions -> BiOH3_solid [label=" Shifts Left ←\n(Common Ion)", color="#34A853",
style=dashed, dir=back, fontcolor="#34A853"]; OH_ion -> Bi_ions [style=invis]; // for positioning

Complex_agent -> Bi_ions [label=" Consumes Bi3+\n(Shifts Right →)", color="#4285F4",
style=dashed, fontcolor="#4285F4"]; Bi_ions -> BiL_complex [label="", color="#4285F4",
style=dashed];

// Invisible edges for layout {rank=same; H_ion; Complex_agent;} {rank=same; H2O;
BiL_complex;} } dot Caption: Factors influencing the dissolution equilibrium of bismuth
hydroxide.
```

## Relevance in Drug Development

Bismuth compounds have a long history in medicine, particularly for treating gastrointestinal disorders like peptic ulcers, gastritis, and infections caused by *Helicobacter pylori*.<sup>[20][21][22]</sup>

**Bismuth hydroxide** often serves as a key intermediate in the synthesis of these active pharmaceutical ingredients, such as bismuth subsalicylate and bismuth subcitrate.<sup>[1][20]</sup>

The very low solubility of **bismuth hydroxide** and related bismuthyl compounds at neutral and physiological pH is central to their therapeutic action. This insolubility allows for localized activity within the gastrointestinal tract, minimizing systemic absorption and potential toxicity.<sup>[20]</sup> The compounds act by coating the stomach lining, neutralizing acid, and exhibiting antimicrobial properties.<sup>[2][20]</sup> Therefore, a thorough understanding and precise control of solubility are paramount for formulating effective and safe bismuth-based drugs.

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## References

- 1. Bismuth Hydroxide | High-Purity Reagent | RUO [benchchem.com]
- 2. nbinnocom [nbinnocom]
- 3. 10361-43-0 CAS MSDS (BISMUTH HYDROXIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. nbinnocom [nbinnocom]
- 5. bismuth hydroxide [chemister.ru]
- 6. Ksp Table [chm.uri.edu]
- 7. Bismuth Hydroxide [drugfuture.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Bismuth(III) Forms Exceptionally Strong Complexes with Natural Organic Matter - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pure.royalholloway.ac.uk [pure.royalholloway.ac.uk]
- 12. researchgate.net [researchgate.net]
- 13. 6.1 – Common-Ion Effect – General Chemistry for Gee-Gees [ecampusontario.pressbooks.pub]
- 14. Khan Academy [khanacademy.org]
- 15. jchemlett.com [jchemlett.com]
- 16. taylorandfrancis.com [taylorandfrancis.com]
- 17. researchgate.net [researchgate.net]
- 18. Mixed hydroxide complex formation and solubility of bismuth in nitrate and perchlorate medium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]



- 20. Bismuth: applications and uses-Metalpedia [metalpedia.asianmetal.com]
- 21. Current and Potential Applications of Bismuth-Based Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Medicinal chemistry and biomedical applications of bismuth-based compounds and nanoparticles - Chemical Society Reviews (RSC Publishing) [pubs.rsc.org]
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